

QC Standards for 5-Cyclopropoxy-2-iodo-4-methylpyridine: A Comparative Guide

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Compound of Interest

Compound Name: 5-Cyclopropoxy-2-iodo-4-methylpyridine

Cat. No.: B14824949

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Executive Summary: The Criticality of the 2-Iodo Handle

In the landscape of kinase inhibitor development—specifically for targets like RET, ALK, and ROS1—the pyridine scaffold remains a cornerstone. **5-Cyclopropoxy-2-iodo-4-methylpyridine** (CAS 1243399-45-2) is not merely a building block; it is a "linchpin" intermediate. Its value lies in the 2-iodo substituent, which offers superior reactivity in palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira) compared to its bromo- or chloro-analogs, while the 5-cyclopropoxy group provides unique metabolic stability and lipophilicity profiles.

This guide objectively compares the Quality Control (QC) standards required for Research Grade (RG) versus GMP-Ready (GMP) production of this intermediate. It further analyzes the performance trade-offs between the 2-Iodo product and its 2-Bromo alternative, supported by experimental data and impurity fate mapping.

Comparative Analysis: 2-Iodo vs. 2-Bromo Analogs

When selecting a halogenated pyridine intermediate, the choice between Iodo and Bromo substituents dictates both the synthetic success rate and the QC burden.

Table 1: Performance Matrix (2-Iodo vs. 2-Bromo)

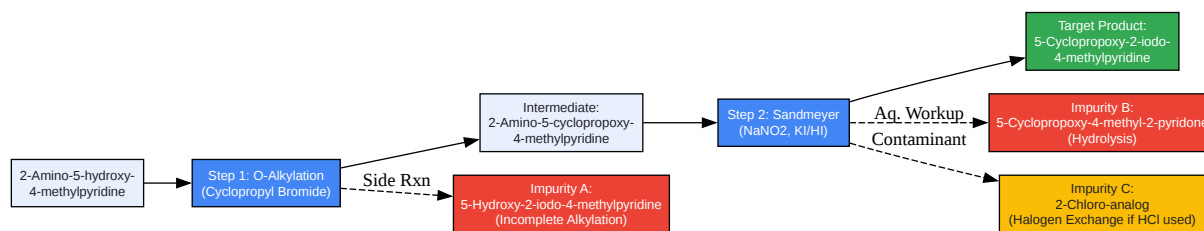
Feature	5-Cyclopropoxy-2-iodo-4-methylpyridine (Target)	5-Cyclopropoxy-2-bromo-4-methylpyridine (Alternative)	Implication for Drug Dev.
C-C Coupling Yield	High (85-95%)	Moderate (60-75%)	Iodo allows milder conditions, preserving the cyclopropyl ether.
Reaction Temp.	Low (RT to 60°C)	High (>90°C)	High heat risks cyclopropyl ring opening (acid-catalyzed).
Stability (Light)	Low (Photosensitive)	High (Stable)	Iodo requires amber glassware and inert storage.
Cost	High (\$)	Moderate ()	Higher upfront cost of Iodo is offset by downstream yield.
Impurity Profile	De-iodination (Protodehalogenation)	Hydrolysis to Pyridone	Iodo impurities are easier to purge but form faster.

Expert Insight: While the 2-Bromo analog is cheaper and more stable, the 2-Iodo variant is non-negotiable for complex couplings where harsh conditions would degrade the sensitive cyclopropyl ether moiety. Therefore, QC protocols for the Iodo compound must rigorously control for light-induced degradation and iodine liberation.

Synthesis-Driven Impurity Fate Mapping

To establish a robust QC system, one must understand where impurities originate. The synthesis typically proceeds via a Sandmeyer reaction from the 2-amino precursor or O-alkylation of the hydroxypyridine.

Diagram 1: Synthesis & Impurity Origins



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Caption: Impurity fate map identifying critical control points in the synthesis of **5-Cyclopropoxy-2-iodo-4-methylpyridine**.

Quality Control Standards: Research vs. GMP

The transition from discovery to development requires a shift from "purity" to "impurity control."

Table 2: Specification Comparison

Test Parameter	Research Grade (RG)	GMP / Development Grade	Methodology
Assay (Purity)	≥ 95.0%	≥ 98.0% (w/w)	HPLC-UV (254 nm)
Appearance	Off-white solid	White to pale yellow crystalline solid	Visual
Identification	H-NMR	H-NMR, MS, IR (ATR)	Orthogonal ID
Impurity A (Des-cyclopropyl)	N/A	≤ 0.15%	HPLC-UV / MS
Impurity B (Pyridone)	N/A	≤ 0.10%	HPLC-UV
Residual Solvents	N/A	≤ ICH Q3C Limits (DMF < 880 ppm)	GC-HS
Water Content	N/A	≤ 0.5%	Karl Fischer
Elemental Impurities	N/A	Pd < 10 ppm (if coupled upstream)	ICP-MS

Experimental Protocols

Protocol A: High-Resolution HPLC Method for Impurity Profiling

This method separates the critical "Des-cyclopropyl" impurity (Impurity A) which co-elutes in standard generic gradients.

- Instrument: Agilent 1290 Infinity II or equivalent UPLC/HPLC.
- Column: Waters XBridge Phenyl-Hexyl, 150 x 4.6 mm, 3.5 µm.
 - Reasoning: The Phenyl-Hexyl phase provides superior selectivity for the aromatic pyridine ring and the iodine substituent compared to standard C18.
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9.0).
 - Reasoning: Basic pH suppresses protonation of the pyridine nitrogen, improving peak shape.

- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Gradient:
 - 0 min: 5% B
 - 15 min: 95% B
 - 20 min: 95% B
 - 20.1 min: 5% B
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (primary) and 280 nm (secondary).
- Temperature: 40°C.

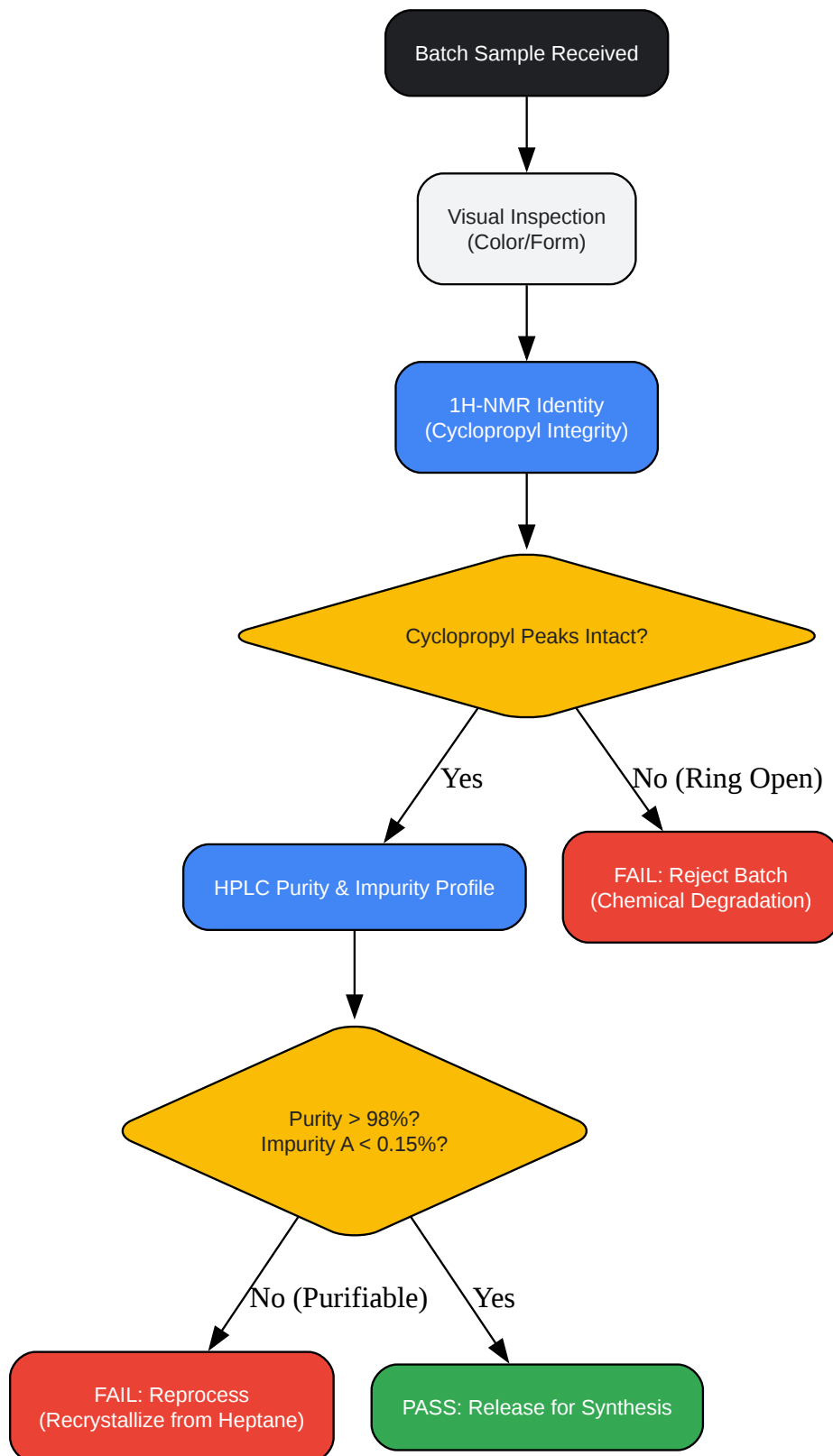
Protocol B: Self-Validating NMR Identity Check

- Solvent: DMSO-d₆.
- Key Diagnostic Signals:
 - Cyclopropyl Ring: Look for two multiplets at δ 0.60–0.90 ppm (2H each). If these are missing or shifted, check for ring opening (Impurity A).
 - Methyl Group: Singlet at δ 2.15–2.25 ppm.
 - Aromatic Protons: Two singlets (due to 2,4,5-substitution pattern).
 - H-3 (next to Iodine): δ ~7.6 ppm.
 - H-6 (next to Nitrogen): δ ~8.0 ppm.

QC Decision Workflow

This workflow ensures that only batches meeting the strict "Coupling-Ready" criteria are released for downstream synthesis.

Diagram 2: QC Decision Tree

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Caption: Logical decision tree for batch release, prioritizing the structural integrity of the cyclopropyl group.

Storage and Handling Recommendations

- Light Sensitivity: The C-I bond is photolabile. Store in amber vials wrapped in foil.
- Temperature: Store at 2-8°C under Argon/Nitrogen.

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